

Technical Data Summary: *tert*-butyl N-(1-benzyl-2-oxoethyl)carbamate

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Compound of Interest

Compound Name: *tert*-butyl N-(1-benzyl-2-oxoethyl)carbamate

Cat. No.: B174876

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This document provides a concise technical overview of the molecular weight of ***tert*-butyl N-(1-benzyl-2-oxoethyl)carbamate**, a compound relevant to researchers and professionals in drug development and chemical synthesis.

Molecular Identity

- Systematic Name: ***tert*-butyl N-(1-benzyl-2-oxoethyl)carbamate**
- CAS Number: 98818-36-1[1]
- Molecular Formula: C₁₄H₁₉NO₃[1][2][3]

Molecular Weight

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms.

Calculation of Molecular Weight:

The molecular weight is calculated using the molecular formula (C₁₄H₁₉NO₃) and the standard atomic weights of each element.

- Carbon (C): ~12.011 g/mol [4]

- Hydrogen (H): ~1.008 g/mol [5][6]
- Nitrogen (N): ~14.007 g/mol [7]
- Oxygen (O): ~15.999 g/mol [8][9]

The calculation is as follows: $(14 \times 12.011) + (19 \times 1.008) + (1 \times 14.007) + (3 \times 15.999) = 249.308$ g/mol

The commonly accepted molecular weight for this compound is 249.31 g/mol .[1][2][3]

Quantitative Data Summary

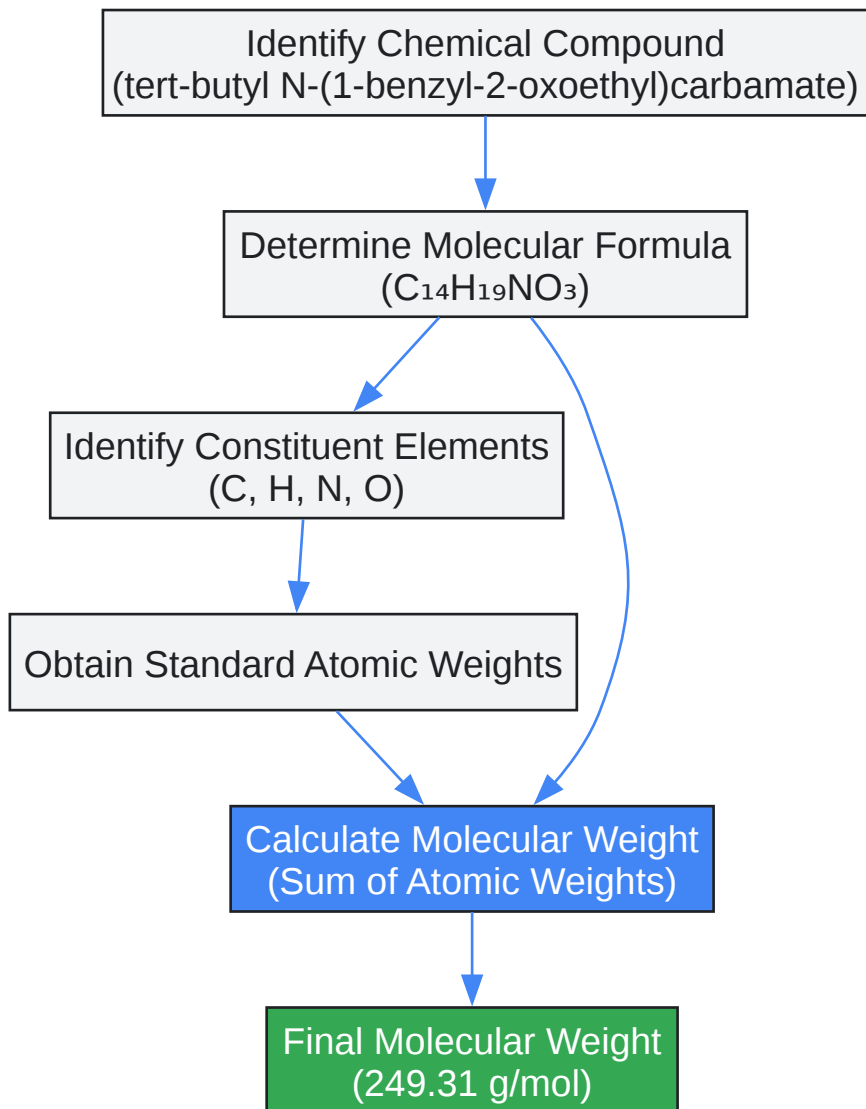
For clarity and ease of comparison, the elemental composition and corresponding contributions to the molecular weight are summarized in the table below.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	14	12.011	168.154
Hydrogen	H	19	1.008	19.152
Nitrogen	N	1	14.007	14.007
Oxygen	O	3	15.999	47.997
Total	249.31			

Logical Relationship Diagram

The following diagram illustrates the logical workflow for determining the molecular weight of a chemical compound.

Molecular Weight Determination Workflow



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Caption: Workflow for Molecular Weight Calculation.

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- To cite this document: BenchChem. [Technical Data Summary: tert-butyl N-(1-benzyl-2-oxoethyl)carbamate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b174876#tert-butyl-n-1-benzyl-2-oxoethyl-carbamate-molecular-weight]

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